

N-Boc-4-piperidineethanol molecular weight and formula

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Compound of Interest

Compound Name: *N-Boc-4-piperidineethanol*

Cat. No.: B155403

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Technical Data Sheet: N-Boc-4-piperidineethanol

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for **N-Boc-4-piperidineethanol**, a key building block in synthetic organic chemistry, often utilized in the development of pharmaceutical compounds.

Chemical Properties

N-Boc-4-piperidineethanol, also known as N-(tert-Butoxycarbonyl)-4-piperidineethanol, is a derivative of piperidine.^[1] The tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom allows for controlled reactions in multi-step syntheses.

A summary of its key molecular identifiers and properties is presented below.

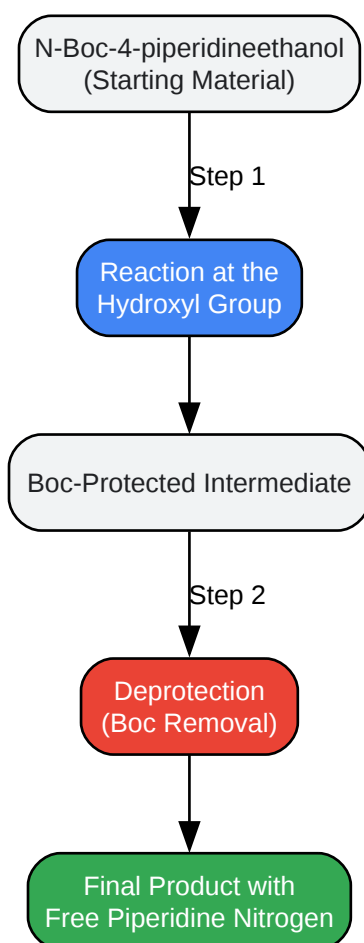
Property	Value
Molecular Formula	C ₁₂ H ₂₃ NO ₃ ^{[1][2]}
Molecular Weight	229.32 g/mol ^{[1][2]}
CAS Number	89151-44-0 ^[1]

Experimental Protocols

Detailed experimental protocols involving **N-Boc-4-piperidineethanol** are specific to the reaction in which it is being used. As a starting material or intermediate, its application can be found in a wide range of synthetic procedures. For instance, it is used in the preparation of anilinoquinazoline VEGF receptor tyrosine kinase inhibitors and 1,3,4-trisubstituted pyrrolidine CCR5 receptor antagonists.[2] Researchers should refer to specific literature for detailed methodologies related to their target molecule.

Logical Relationships in Synthesis

The use of **N-Boc-4-piperidineethanol** in a synthetic route can be generalized as follows: The Boc-protected nitrogen prevents its participation in reactions while the hydroxyl group is modified or used as a point of attachment. Subsequently, the Boc group can be removed under acidic conditions to allow for further functionalization of the piperidine nitrogen.



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Caption: Generalized synthetic workflow using **N-Boc-4-piperidineethanol**.

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References

- 1. scbt.com [scbt.com]
- 2. buildingblock.bocsci.com [buildingblock.bocsci.com]
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